

Metalaxyl-13C6 analytical standard grade

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Compound Focus: Metalaxyl-13C6

CAS No.: 1356199-69-3

Cat. No.: S1799545

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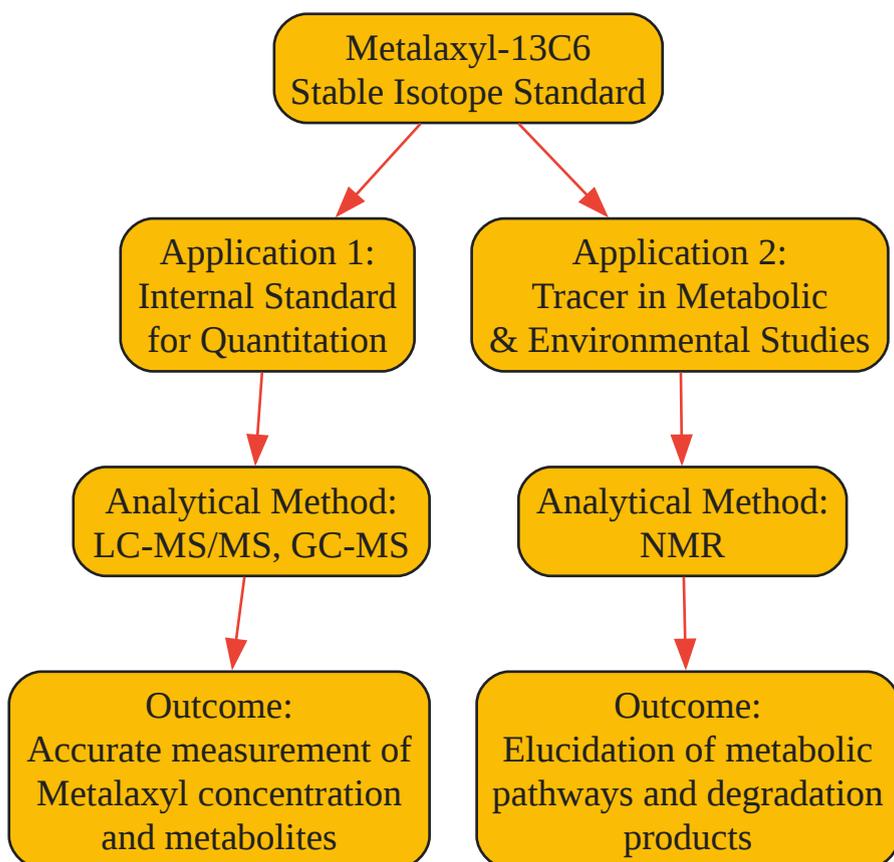
Metalaxyl-13C6 Technical Data

The table below summarizes the core identification and chemical data for the **Metalaxyl-13C6** stable isotope standard [1] [2].

Property	Description
Common Name	Metalaxyl- ¹³ C6
CAS Number	1356199-69-3
Molecular Formula	C ₉ ¹³ C ₆ H ₂₁ NO ₄
Molecular Weight	285.29 g/mol
Appearance	White to off-white solid
Chemical Structure	¹³ C-labeled Metalaxyl. The six carbon atoms in the aromatic ring are replaced with ¹³ C isotopes [1].
Unlabeled Metalaxyl CAS	57837-19-1

Primary Applications and Experimental Context

Metalaxyl-13C6 is specifically designed for use in analytical chemistry and metabolism studies. The following diagram illustrates its primary applications and the logical flow of its use in research.



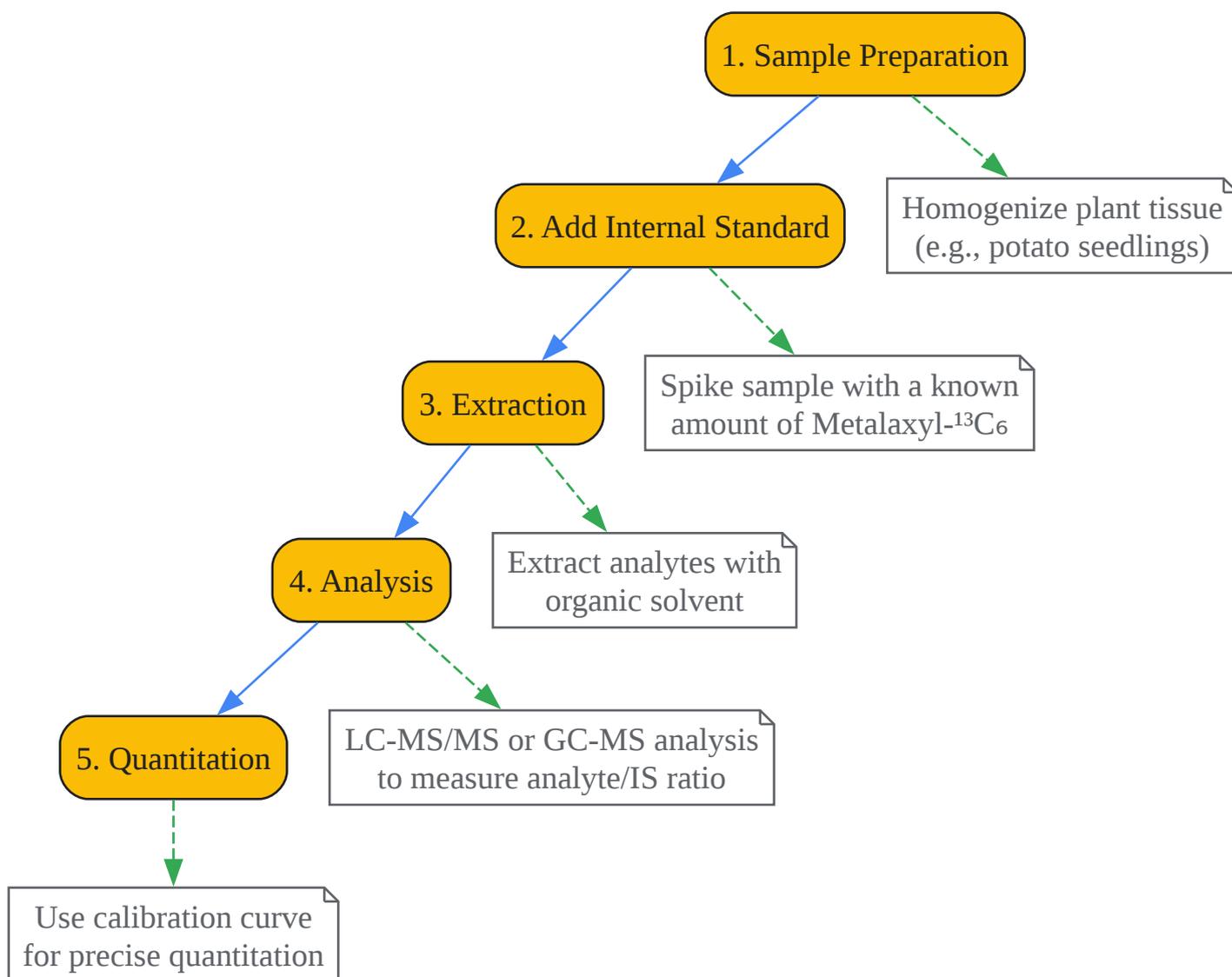
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The biological context for its use is that the unlabeled Metalaxyl fungicide inhibits protein synthesis in fungi and is effective against pathogens like *Phytophthora infestans* (potato blight) [1]. In plants, metalaxyl is absorbed by the roots and metabolized through processes including oxidation of a ring-methyl group and hydrolysis of the ester and ether bonds [3]. The primary metabolite is the acid form of the compound, **N-(2,6-dimethylphenyl)-N-(methoxyacetyl) alanine** [3].

Suggested Experimental Workflow

While the search results do not provide a step-by-step protocol, a general methodology for using an internal standard like **Metalaxyl- $^{13}\text{C}_6$** can be outlined based on its described applications [3].

The following workflow visualizes a typical procedure for quantifying metalaxyl and its metabolites in a plant system using **Metalaxyl- $^{13}\text{C}_6$** as an internal standard.



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References

1. Metalaxyl-13C6 | Stable Isotope [medchemexpress.com]
2. Metalaxyl-13C6 | Stable Isotope [medchemexpress.com]
3. Effect of Acinetobacter sp on Metalaxyl Degradation and ... [journals.plos.org]

To cite this document: Smolecule. [Metalaxyl-13C6 analytical standard grade]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1799545#metalaxyl-13c6-analytical-standard-grade>]

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